

# A Comprehensive Technical Guide to the Physical Characteristics of Violuric Acid Monohydrate

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## Compound of Interest

Compound Name:	Violuric acid
Cat. No.:	B046308

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical characteristics of **violuric acid** monohydrate. The information is compiled and presented to be a valuable resource for researchers, scientists, and professionals involved in drug development and related fields. This document includes summarized quantitative data, detailed experimental protocols, and visualizations to facilitate a comprehensive understanding of this compound.

## General Properties

**Violuric acid** monohydrate, a derivative of barbituric acid, is an organic compound that presents as a white to faint beige or off-white yellow crystalline powder.<sup>[1][2][3]</sup> It is odorless and has attracted significant attention due to the formation of intensely colored salts with various metal cations, a property that has led to its use as an analytical reagent.<sup>[1]</sup>

## Quantitative Physical and Chemical Data

The key physical and chemical properties of **violuric acid** monohydrate are summarized in the tables below for easy reference and comparison.

Table 1: General and Chemical Properties

Property	Value	Reference(s)
Chemical Formula	C <sub>4</sub> H <sub>5</sub> N <sub>3</sub> O <sub>5</sub>	[4][5]
Molar Mass	175.10 g/mol	[2][5]
CAS Number	26351-19-9	[1][4][5]
IUPAC Name	5-(hydroxyimino)-1,3-diazinane-2,4,6-trione hydrate	[5]
Synonyms	Alloxan-5-oxime monohydrate, 5-Isonitrosobarbituric acid monohydrate	[3][4]
Acidity (pKa)	4.7	[2]

Table 2: Physical Properties

Property	Value	Reference(s)
Appearance	White to faint beige or off-white yellow crystalline powder	[1][2][3]
Melting Point	240-250 °C (decomposes)	[1][3]
Solubility in Water	0.704 g/100 ml (20 °C)	[2]
Solubility in other solvents	Soluble in methanol and other alcohols	[1][2]

## Crystallographic Data

**Violuric acid** monohydrate has been the subject of crystallographic studies, which have elucidated its molecular and crystal structure. At least two polymorphs have been identified. The crystal system is typically reported as orthorhombic or monoclinic depending on the polymorph. The molecule is noted to be entirely planar, with extensive hydrogen bonding involving the water molecule.[5]

Table 3: Crystallographic Data for a Polymorph of **Violuric Acid** Monohydrate

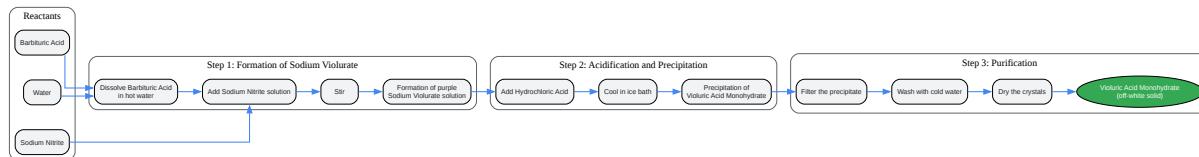
Parameter	Value	Reference
Crystal System	Monoclinic	<a href="#">[5]</a>
Space Group	P 1 21/n 1	<a href="#">[5]</a>
a	7.862 Å	<a href="#">[5]</a>
b	8.869 Å	<a href="#">[5]</a>
c	9.479 Å	<a href="#">[5]</a>
$\alpha$	90.00°	<a href="#">[5]</a>
$\beta$	100.25°	<a href="#">[5]</a>
$\gamma$	90.00°	<a href="#">[5]</a>
Z	4	<a href="#">[5]</a>

## Experimental Protocols

This section provides detailed methodologies for key experiments related to the characterization of **violuric acid** monohydrate.

### Synthesis of Violuric Acid Monohydrate

This protocol describes the synthesis of **violuric acid** from barbituric acid.



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**Caption:** Synthesis workflow for **violuric acid** monohydrate.

Protocol:

- Preparation of Reactants:
  - Dissolve a specific molar amount of barbituric acid in hot deionized water with stirring until fully dissolved.
  - Separately, prepare an aqueous solution of sodium nitrite.
- Formation of Sodium Violurate:
  - To the hot solution of barbituric acid, add the sodium nitrite solution dropwise. The solution will typically turn a deep purple, indicating the formation of sodium violurate.
- Acidification:
  - Cool the reaction mixture and then acidify by slowly adding concentrated hydrochloric acid. The color of the solution will change from purple to yellow-red.
- Precipitation and Isolation:

- Cool the acidified solution in an ice bath to induce the precipitation of **violuric acid** monohydrate.
- Collect the resulting off-white to yellowish precipitate by filtration.
- Purification:
  - Wash the collected solid with a small amount of ice-cold deionized water to remove impurities.
  - Dry the purified **violuric acid** monohydrate crystals.

## Single-Crystal X-ray Diffraction

This protocol outlines the general steps for determining the crystal structure of **violuric acid** monohydrate.

### Protocol:

- Crystal Growth:
  - Dissolve purified **violuric acid** monohydrate in a minimal amount of hot distilled water.
  - Allow the solution to cool slowly at room temperature. Large, colorless, octahedral crystals suitable for X-ray diffraction should form.
- Data Collection:
  - Mount a suitable single crystal on a goniometer head.
  - Collect diffraction data at a controlled temperature (e.g., 150 K to reduce thermal motion) using a diffractometer equipped with a suitable X-ray source (e.g., Mo K $\alpha$  radiation).
- Structure Solution and Refinement:
  - Process the collected diffraction data to determine the unit cell parameters and space group.
  - Solve the crystal structure using direct methods or Patterson methods.

- Refine the structural model against the experimental data to obtain final atomic coordinates, bond lengths, and angles.

## Spectroscopic Analysis

Protocol:

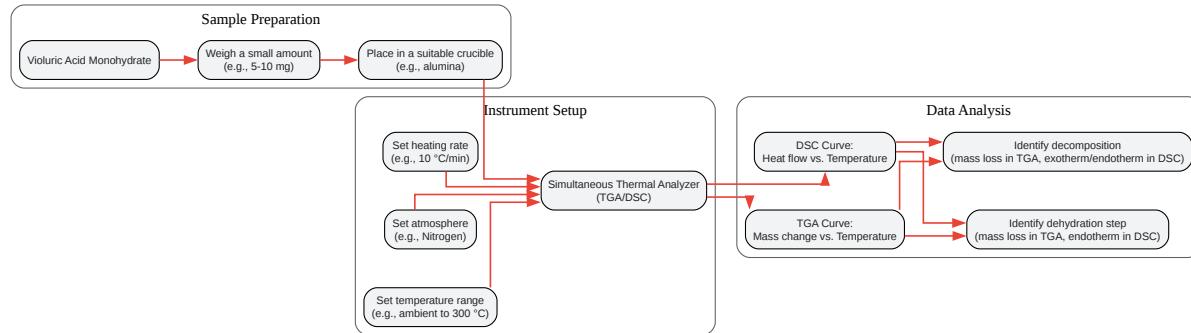
- Sample Preparation: Prepare a KBr pellet by mixing a small amount of **violuric acid** monohydrate with dry potassium bromide powder and pressing it into a transparent disk.
- Data Acquisition: Record the FT-IR spectrum in the range 4000-400  $\text{cm}^{-1}$  using an FT-IR spectrometer.

Protocol:

- Sample Preparation: Prepare a dilute aqueous solution of **violuric acid** monohydrate of a known concentration (e.g., 0.0001 g/mL).
- Data Acquisition: Record the UV-Vis absorption spectrum from 200 to 700 nm using a UV-Vis spectrophotometer, with a suitable solvent as a blank.

## Thermal Analysis (TGA/DSC)

This protocol describes the simultaneous thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) of **violuric acid** monohydrate.



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**Caption:** Workflow for thermal analysis of **violuric acid** monohydrate.

Protocol:

- **Sample Preparation:** Accurately weigh a small amount of **violuric acid** monohydrate (typically 5-10 mg) into a suitable crucible (e.g., alumina).
- **Instrument Setup:** Place the sample in a simultaneous TGA/DSC instrument.
- **Experimental Conditions:**
  - **Atmosphere:** Use an inert atmosphere, such as nitrogen, with a constant flow rate.
  - **Heating Rate:** A typical heating rate is 10 °C/min.
  - **Temperature Range:** Heat the sample from ambient temperature to a temperature above its decomposition point (e.g., 300 °C).

- Data Analysis:
  - Analyze the TGA curve for mass loss events, corresponding to dehydration and decomposition.
  - Analyze the DSC curve for endothermic or exothermic peaks associated with phase transitions, dehydration, and decomposition.

## Tautomerism

In solution, **violuric acid** exists in tautomeric equilibrium between the isonitroso- and nitroso-forms. This property is significant for its reactivity and complex formation.[\[2\]](#)

**Caption:** Tautomeric equilibrium of **violuric acid** in water.

Note: The placeholder images in the DOT script above should be replaced with actual chemical structure diagrams of the isonitroso- and nitroso- forms for a complete representation.

## Applications in Research and Development

**Violuric acid** monohydrate is primarily used as an analytical reagent for the spectrophotometric detection of various cations, including cobalt, copper, and iron.[\[1\]](#) Its ability to form distinctly colored complexes with metal ions makes it a valuable tool in analytical chemistry.[\[1\]](#) It also serves as a redox mediator and has applications in the study of laccase activity.[\[1\]](#) Furthermore, it is used as a pharmaceutical intermediate.[\[6\]](#)

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